

Commercial availability of 4-(3-(Dimethylamino)propoxy)phenylboronic acid

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Compound of Interest

Compound Name:	4-(3-(Dimethylamino)propoxy)phenylboronic acid
CAS No.:	627899-88-1
Cat. No.:	B1321274

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An In-depth Technical Guide to **4-(3-(Dimethylamino)propoxy)phenylboronic Acid**: Commercial Availability, Applications, and Characterization

Introduction

4-(3-(Dimethylamino)propoxy)phenylboronic acid is a versatile bifunctional organic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its structure, featuring a phenylboronic acid moiety and a dimethylaminopropoxy side chain, makes it a valuable building block in organic synthesis. The boronic acid group is a cornerstone of the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction, enabling the formation of carbon-carbon bonds with exceptional efficiency and selectivity.^{[1][2]} The tertiary amine functionality in the side chain can be leveraged to modulate solubility, introduce basicity, or serve as an anchor point for further chemical modification.

This guide provides a comprehensive technical overview of **4-(3-(Dimethylamino)propoxy)phenylboronic acid**, covering its commercial availability, key applications in drug discovery, detailed analytical characterization protocols, and safe handling procedures. It is intended for researchers, chemists, and drug development professionals who utilize advanced chemical intermediates.

Chemical and Physical Properties

The compound is most commonly identified by its CAS Number: 627899-88-1.^{[3][4]} It is also commercially available as a pinacol ester derivative (CAS: 627899-90-5) and a hydrochloride salt, which may offer different solubility profiles or stability for specific applications.^{[5][6]}

Property	Value	Source(s)
CAS Number	627899-88-1	^{[3][4]}
Molecular Formula	C ₁₁ H ₁₈ BNO ₃	^{[3][4]}
Molecular Weight	223.08 g/mol	^{[3][7]}
Density	1.1 ± 0.1 g/cm ³	^[4]
Boiling Point	383.6 ± 52.0 °C at 760 mmHg	^[4]
Flash Point	185.8 ± 30.7 °C	^[4]
Appearance	Typically an off-white to white solid	N/A
Storage	2-8°C, under inert atmosphere	^{[3][4][7]}

Commercial Availability and Procurement

4-(3-(Dimethylamino)propoxy)phenylboronic acid and its derivatives are readily available from a range of specialty chemical suppliers. Procurement for research and development purposes is straightforward, with vendors offering various quantities and purity levels.

Supplier Example	Purity	Available Forms
Dayang Chem (Hangzhou) Co., Ltd.	98.0%	Boronic Acid
Shanghai Nianxing Industrial Co., Ltd.	98.0%	Boronic Acid
J&K Scientific	95%	Boronic Acid
BLD Pharm	N/A	Boronic Acid
LabSolu	97%	Pinacol Ester

Note: This table is not exhaustive and represents a sample of suppliers found in public databases. Researchers should request quotes and specifications directly from vendors.

Purities typically range from 95% to over 98%, which is suitable for most synthetic applications. For more sensitive downstream processes, such as late-stage pharmaceutical synthesis, further purification or sourcing of higher-grade material may be necessary. The compound is generally sold in quantities ranging from milligrams to kilograms.

Core Applications in Research and Development

The utility of this reagent stems from its dual functionality, making it a powerful tool in constructing complex molecular architectures.

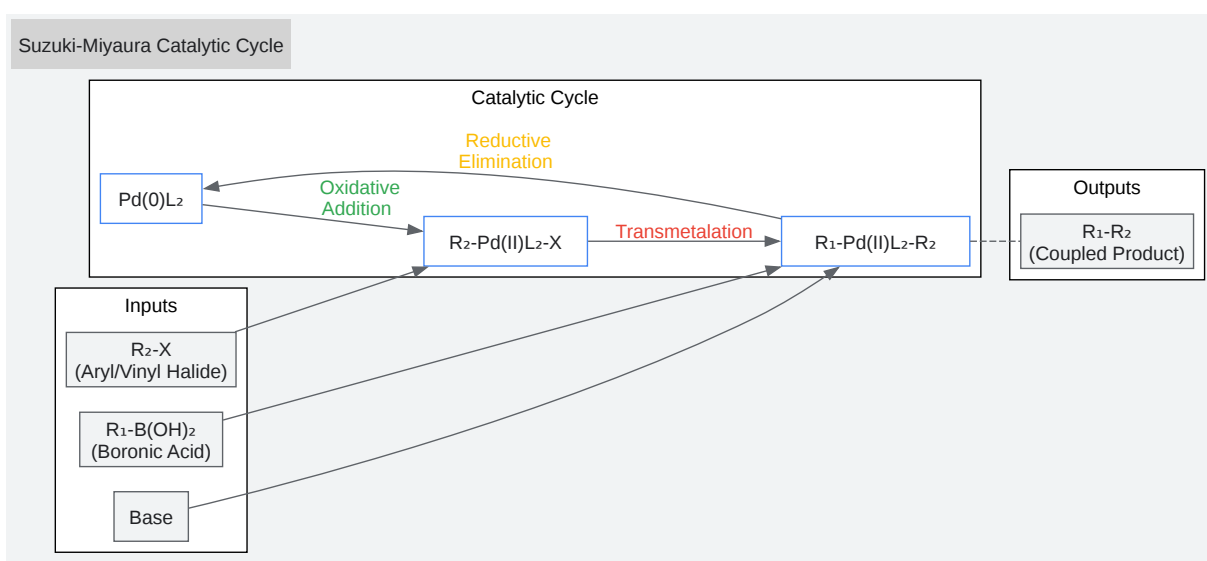
Suzuki-Miyaura Cross-Coupling Reactions

The primary application of **4-(3-(Dimethylamino)propoxy)phenylboronic acid** is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction forms a carbon-carbon bond between the boronic acid's phenyl ring and an aryl or vinyl halide/triflate.^{[2][8]} The reaction is highly valued for its mild conditions, tolerance of a wide array of functional groups, and stereospecificity.^[2]

The general catalytic cycle is depicted below. It involves three key steps:

- **Oxidative Addition:** The Pd(0) catalyst inserts into the carbon-halogen bond of the coupling partner (R₂-X).

- Transmetalation: The organic group from the boronic acid (R_1) is transferred to the palladium center, displacing the halide. This step requires a base.
- Reductive Elimination: The two organic groups (R_1 and R_2) are coupled, forming the new C-C bond and regenerating the active $Pd(0)$ catalyst.[9]



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Suzuki-Miyaura Catalytic Cycle

Drug Discovery and Medicinal Chemistry

Boronic acids are crucial intermediates in the synthesis of pharmaceuticals.[10] Phenylboronic acid derivatives, in particular, are used to construct the core scaffolds of numerous biologically active compounds. The dimethylaminopropoxy tail of this specific reagent can enhance

aqueous solubility and provide a basic handle for salt formation, which are desirable properties for drug candidates. It has been implicated as a building block in research targeting cancer and diabetes. Furthermore, the ability of boronic acids to form reversible covalent bonds with diols makes them useful in bioconjugation, sensor technology, and targeted drug delivery systems. [\[11\]](#)[\[12\]](#)

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and stability of the reagent. A combination of spectroscopic and chromatographic techniques is typically employed.

Technique	Expected Results for 4-(3-(Dimethylamino)propoxy)phenylboronic acid
¹ H NMR	- Aromatic protons (phenyl ring) appearing as two doublets in the ~7.0-8.0 ppm region.- Methylene protons of the propoxy chain (O-CH ₂ , N-CH ₂ , and central CH ₂) appearing as multiplets/triplets between ~2.0-4.5 ppm.- Methyl protons of the dimethylamino group appearing as a singlet around ~2.2-2.5 ppm.- Boronic acid protons B(OH) ₂ appearing as a broad singlet, which is D ₂ O exchangeable.
¹³ C NMR	- Aromatic carbons in the ~110-165 ppm range.- Aliphatic carbons of the propoxy chain and dimethylamino group in the ~25-70 ppm range.
¹¹ B NMR	A signal around 30 ppm, characteristic of a trigonal planar (sp ²) boronic acid. [13]
HPLC/LC-MS	A primary peak corresponding to the molecular weight of the compound (223.08 g/mol) to assess purity. The exact mass would be 223.137970. [4]

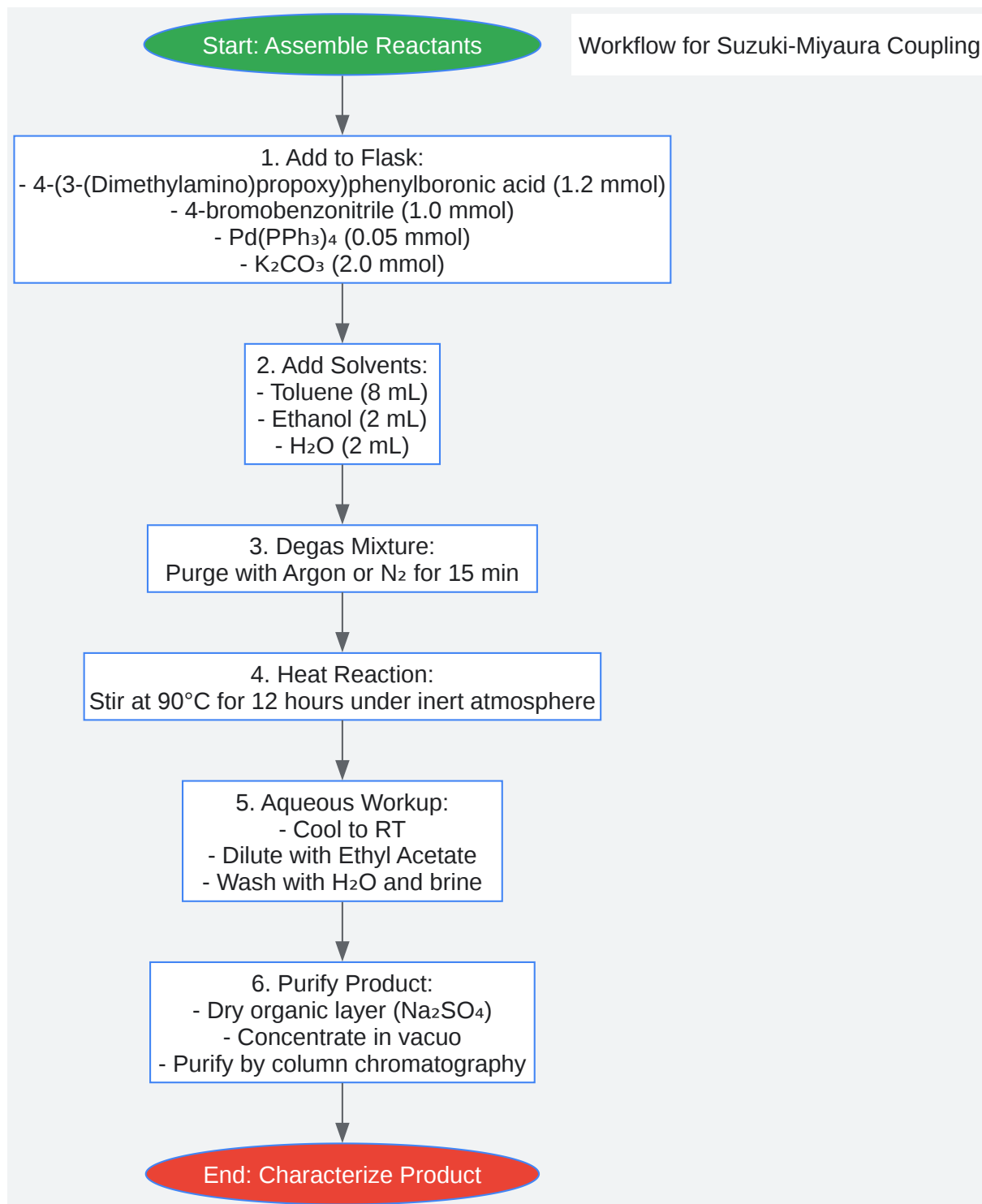
Note: Exact chemical shifts (ppm) are dependent on the solvent and instrument used. The above are typical ranges.

The reactivity of boronic acids, especially their susceptibility to hydrolysis and dehydration to form boroxines, can present analytical challenges.^[14] Therefore, careful selection of sample diluents and chromatographic conditions is crucial for accurate analysis.

Experimental Protocol: Suzuki-Miyaura Coupling

This section provides a representative, step-by-step protocol for using the title compound in a Suzuki-Miyaura coupling reaction.

Objective: To synthesize 4'-(3-(Dimethylamino)propoxy)-[1,1'-biphenyl]-4-carbonitrile.



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